

2-(4-Bromophenyl)thiazole-4-carbaldehyde CAS number 21166-30-3

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Compound of Interest

Compound Name: 2-(4-Bromophenyl)thiazole-4-carbaldehyde

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Technical Guide: 2-(4-Bromophenyl)thiazole-4-carbaldehyde

CAS Number: 21166-30-3

This technical guide provides an in-depth overview of **2-(4-Bromophenyl)thiazole-4-carbaldehyde**, a key intermediate in medicinal chemistry and organic synthesis. It is intended for researchers, scientists, and professionals in drug development.

Core Compound Properties

2-(4-Bromophenyl)thiazole-4-carbaldehyde is a versatile heterocyclic compound featuring a bromophenyl group attached to a thiazole ring, which also bears an aldehyde functional group. This specific arrangement of functional groups makes it a valuable building block for synthesizing more complex molecules with potential therapeutic applications.^[1] Its structure is foundational for developing derivatives with a range of biological activities.

Physicochemical and Spectroscopic Data

The key properties of the compound are summarized in the table below.

Property	Value	Reference
CAS Number	21166-30-3	[1] [2] [3] [4]
Molecular Formula	C ₁₀ H ₆ BrNOS	[1] [2] [4]
Molecular Weight	268.13 g/mol	[1] [2]
Appearance	Off-white solid	[1]
Purity	≥ 95% (HPLC)	[1] [4]
Boiling Point	394.4°C at 760 mmHg	[5]
MDL Number	MFCD06738364	[1] [4]
PubChem ID	15710656	[1]

Synthesis and Experimental Protocols

The synthesis of **2-(4-Bromophenyl)thiazole-4-carbaldehyde** typically involves the oxidation of the corresponding alcohol, [2-(4-bromophenyl)thiazol-4-yl]methanol.

Experimental Protocol: Oxidation of [2-(4-bromophenyl)thiazol-4-yl]methanol

A common method for the synthesis involves the use of manganese(IV) oxide as an oxidizing agent.

- Reactants: [2-(4-bromophenyl)thiazol-4-yl]methanol, Manganese(IV) oxide, Chloroform (solvent).
- Procedure:
 - Dissolve [2-(4-bromophenyl)thiazol-4-yl]methanol in chloroform.
 - Add manganese(IV) oxide to the solution.
 - Stir the reaction mixture at a controlled temperature of 20°C.
 - Allow the reaction to proceed for 12 hours.

- Monitor the reaction progress using an appropriate technique (e.g., TLC).
- Upon completion, the solid manganese dioxide is filtered off.
- The solvent is removed from the filtrate under reduced pressure to yield the crude product.
- Purify the product, typically through recrystallization or column chromatography, to obtain **2-(4-Bromophenyl)thiazole-4-carbaldehyde**.

This workflow is visualized in the diagram below.

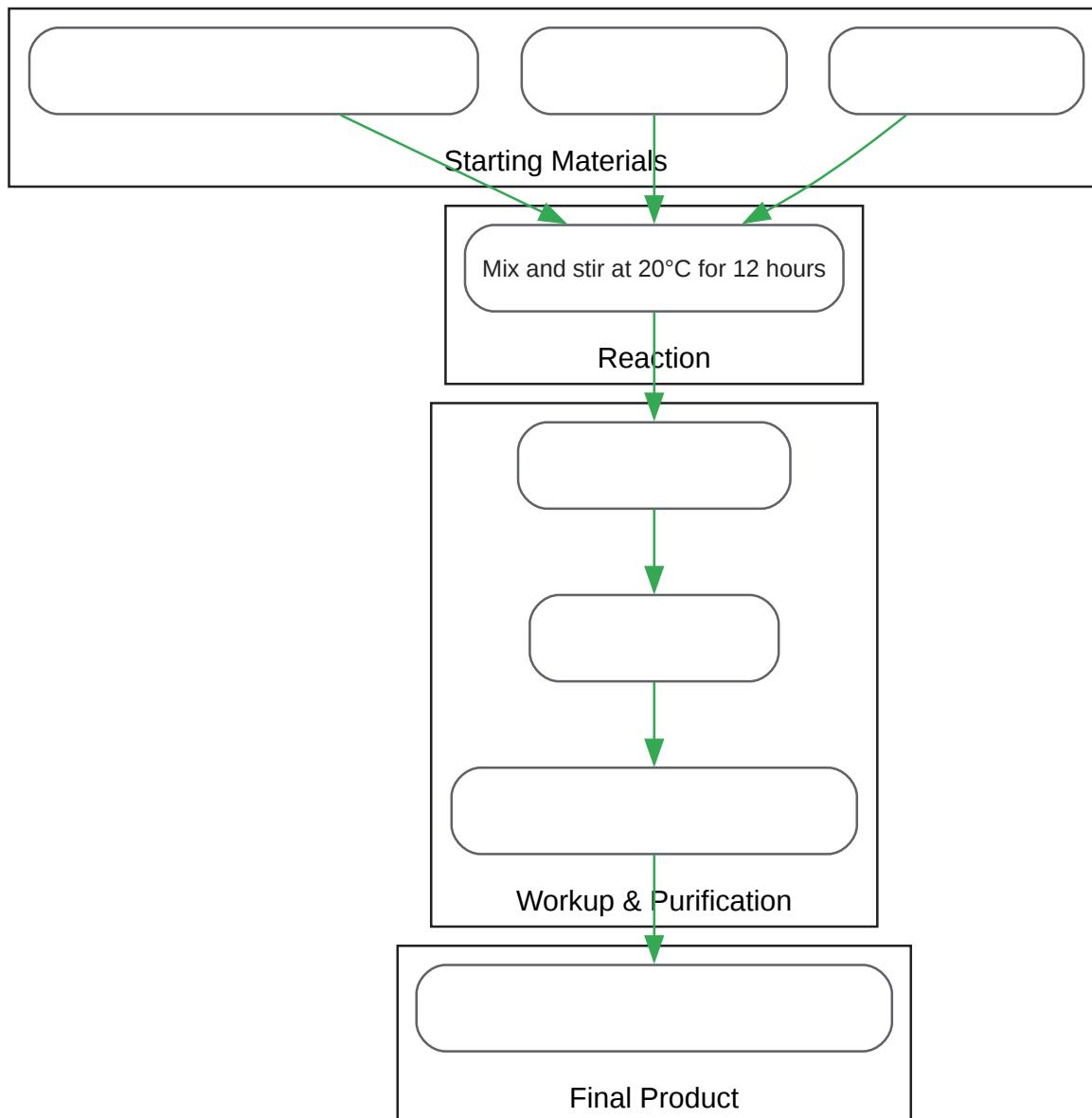


Diagram 1: Synthesis Workflow

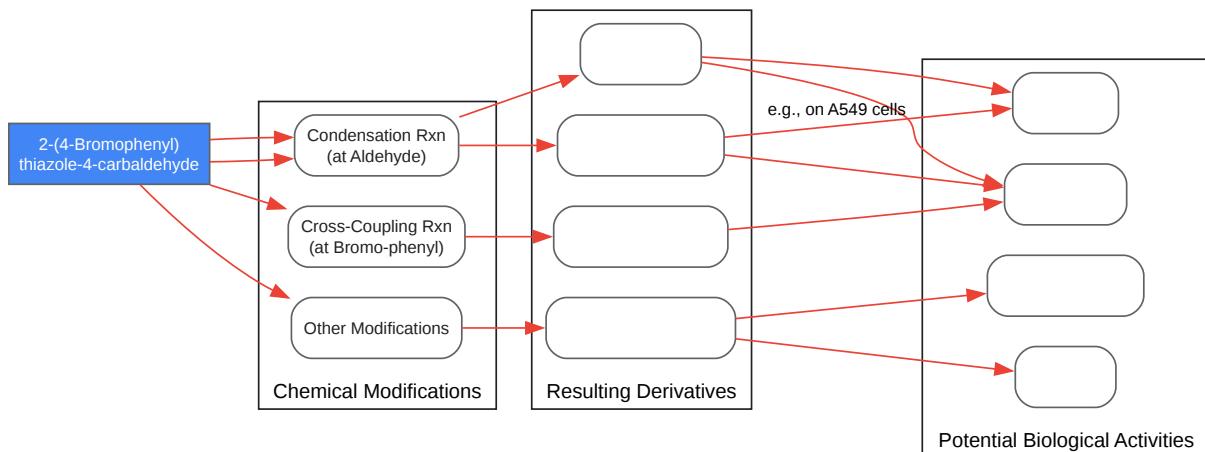


Diagram 2: Role as a Chemical Building Block

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